

Technical Support Center: PI3K/Akt-IN-1

Handling & Storage Guide

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Compound of Interest

Compound Name: PI3K/Akt-IN-1

Cat. No.: B12421190

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Product: **PI3K/Akt-IN-1** (Dual PI3K/Akt Inhibitor) CAS No: 3033069-84-7 Molecular Weight: 465.53 g/mol Support Level: Senior Application Scientist

Introduction: The Stability Imperative

Welcome to the technical support hub for **PI3K/Akt-IN-1**. As a dual inhibitor targeting both PI3K isoforms (

) and Akt, this compound acts as a critical molecular probe in oncology research, specifically for leukemia and breast cancer models.^{[1][2]}

The Scientist's Reality: The reproducibility of your kinase assays depends entirely on the integrity of your small molecule inhibitor. **PI3K/Akt-IN-1** is hydrophobic and sensitive to moisture-induced degradation. Improper storage or reconstitution is the #1 cause of "failed" experiments where the drug appears inactive.

This guide replaces generic advice with chemically grounded protocols to ensure your values remain consistent from batch to batch.

Receiving & Long-Term Storage (The "Unboxing" Phase)

Q: I just received the shipment. The vial appears empty or has a thin film.^[3] Is this normal? A: Yes. Milligram quantities of lyophilized solid often coat the walls of the vial. Do not open the vial immediately.

- **The Problem:** The vial is likely at a different temperature than your room air. Opening a cold vial introduces condensation (water), which degrades the compound.
- **The Protocol:** Allow the vial to equilibrate to room temperature (approx. 1-2 hours) inside a desiccator before opening.

Q: How should I store the powder vs. the solution? A: Follow this strict hierarchy to maximize shelf life:

State	Condition	Stability Duration	Notes
Lyophilized Powder	-20°C	3 Years	Keep desiccated.
Stock Solution (DMSO)	-80°C	1 Year	Aliquot to avoid freeze-thaw.
Stock Solution (DMSO)	-20°C	1 Month	Short-term use only. ^[2]
Working Solution (Water/Media)	4°C / RT	< 24 Hours	Prepare fresh daily.

Reconstitution & Solubilization (The "Prep" Phase)

Q: Can I dissolve this in ethanol or water? A:No.

- **Water:** Insoluble.^{[2][4]} Attempting this will result in a suspension that yields erratic dosing.
- **Ethanol:** Insoluble.^[2]
- **The Only Choice:**DMSO (Dimethyl Sulfoxide).^{[5][6]}

- Solubility Limit: ~93 mg/mL (199.77 mM).[2]

Q: How do I prepare a Master Stock Solution? A:

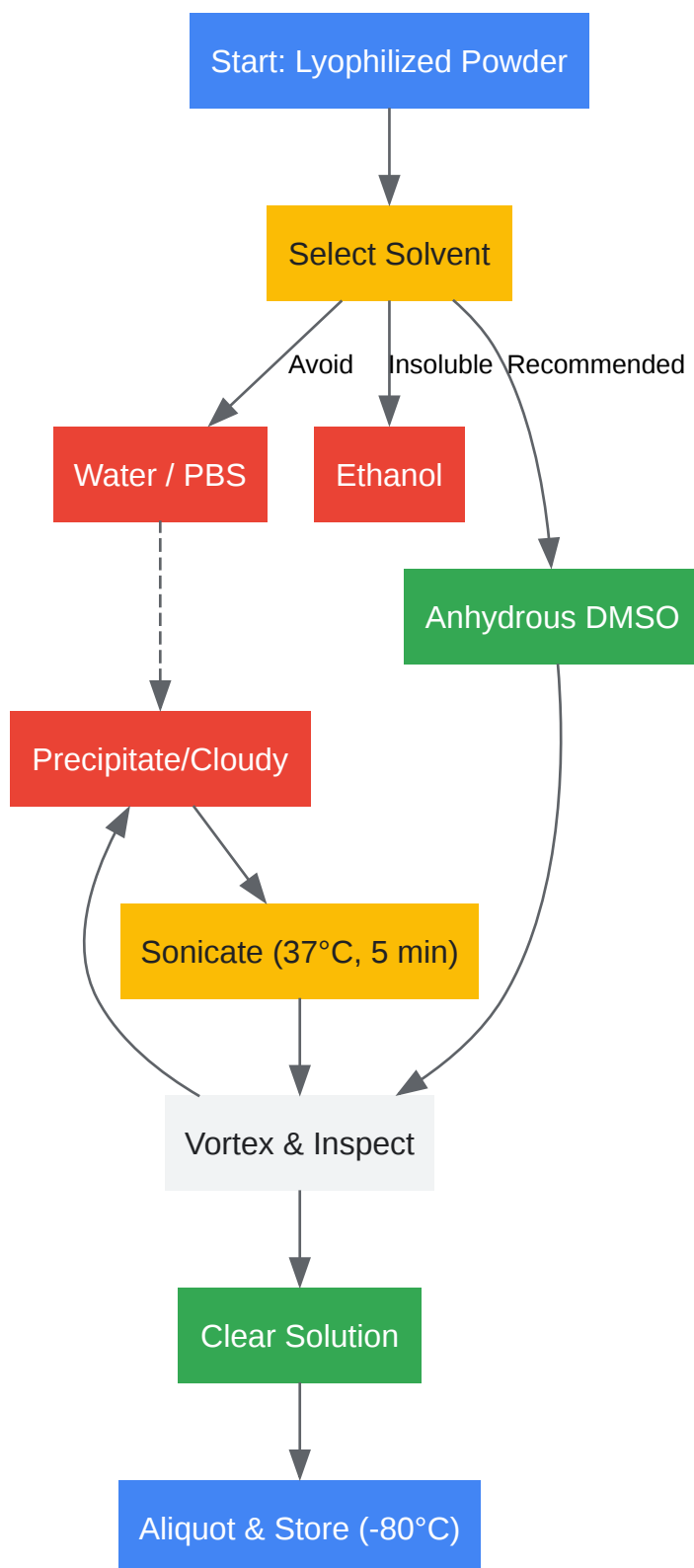
- Calculate: Use the molecular weight (465.53 g/mol).[2] To make a 10 mM stock from 1 mg of powder, you need

of DMSO.
- Add Solvent: Add high-grade, anhydrous DMSO to the vial.
- Dissolve: Vortex for 30-60 seconds. If particulates remain, sonicate in a water bath at 37°C for 5-10 minutes.
- Aliquot: Divide into single-use aliquots (e.g., 20-50

) to prevent freeze-thaw degradation.

Visualization: Reconstitution Decision Tree

The following logic flow ensures you do not waste expensive compound.



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Figure 1: Critical decision tree for solubilizing **PI3K/Akt-IN-1**. Note that only DMSO yields a stable stock solution.

Experimental Application (In Vitro & In Vivo)[3][5][6]

Q: My cells are dying in the control group. Is the inhibitor toxic? A: Check your DMSO concentration.

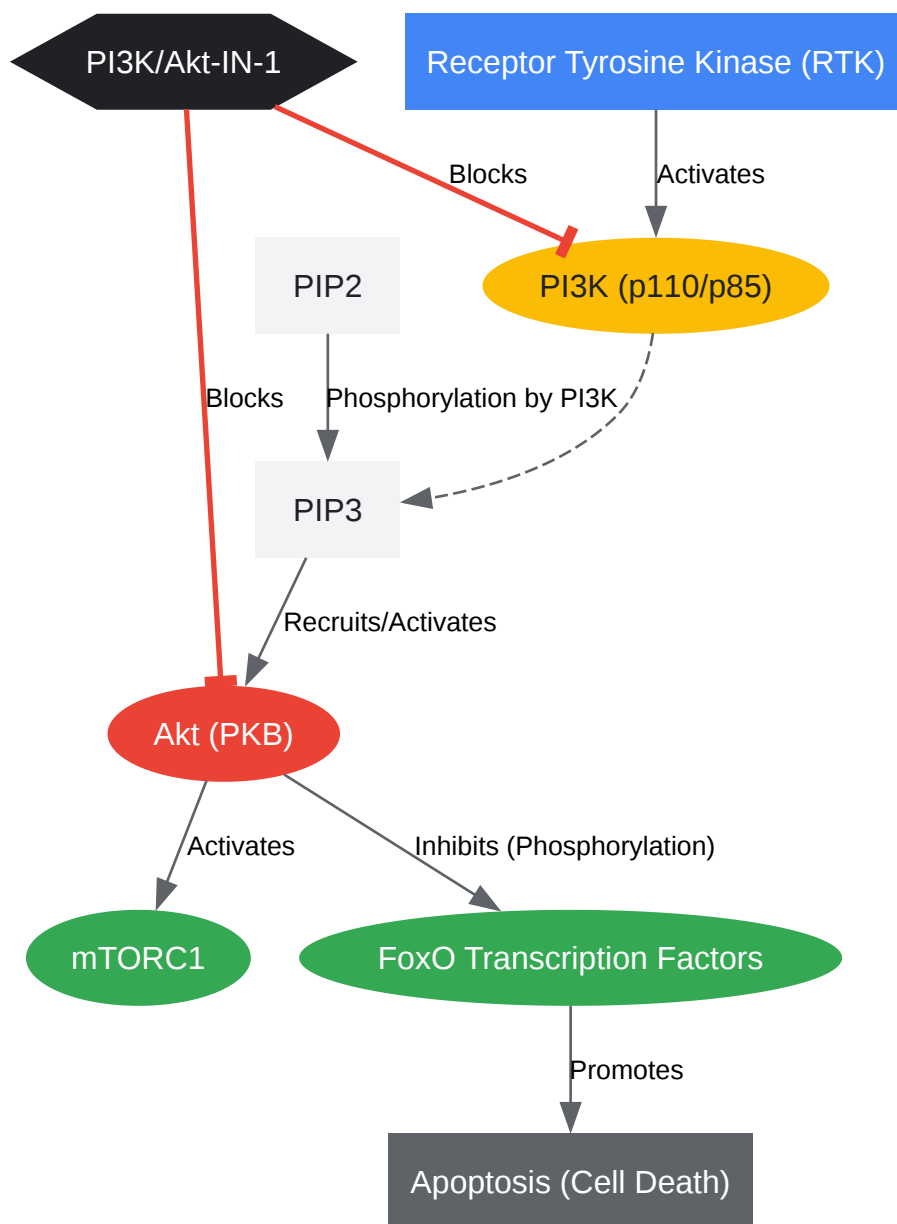
- The Rule: The final concentration of DMSO in the cell culture well should never exceed 0.1%.
- The Fix: Perform a "Intermediate Dilution."
 - Dilute your 10 mM DMSO stock 1:100 into culture media (yields 100 solution, 1% DMSO).
 - Use this intermediate solution to dose your cells.

Q: How do I formulate this for animal studies (In Vivo)? A: **PI3K/Akt-IN-1** requires a vehicle to stay in solution/suspension inside the animal.

- Option A (Suspension - Oral Gavage): 0.5% CMC-Na (Carboxymethylcellulose Sodium).
- Option B (Solution - IP/IV Injection):
 - 5% DMSO (Solubilizer)
 - 40% PEG300 (Co-solvent)[2]
 - 5% Tween 80 (Surfactant)
 - 50% ddH₂O (Bulk)
 - Note: Add in this exact order. Vortex after each addition.

Visualization: Mechanism of Action

Understanding where **PI3K/Akt-IN-1** acts helps interpret downstream western blot results (e.g., reduction in p-Akt and p-S6).



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Figure 2: **PI3K/Akt-IN-1** dual inhibition mechanism. By blocking both PI3K and Akt, the compound prevents PIP3 generation and directly suppresses Akt phosphorylation, leading to apoptosis.^[7]

Troubleshooting Matrix

Symptom	Probable Cause	Corrective Action
Precipitation in Media	High concentration shock.	Do not add 100% DMSO stock directly to cold media. Pre-warm media to 37°C and vortex immediately upon addition.
Loss of Activity (High IC50)	Moisture contamination.	DMSO is hygroscopic (absorbs water). If your DMSO stock is old or was left uncapped, the compound has likely degraded. Prepare fresh stock.
Inconsistent Replicates	Freeze-thaw damage.	Did you refreeze the aliquot? Small molecules in DMSO can crash out during freezing. Always use single-use aliquots.
"Sticky" Solid	Electrostatic/Hygroscopic nature.	Do not try to weigh <1 mg on a standard balance. Dissolve the entire vial content by adding a calculated volume of DMSO directly to the vendor vial.

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